A Comprehensive Technical Guide to 2-(Cyclopentanesulfonyl)aniline

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Compound of Interest	
Compound Name:	*2-(Cyclopentanesulfonyl)aniline*
CAS No.:	*76697-51-3*
Cat. No.:	*B3371691*

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Senior Application Scientist Note: This technical guide is designed for researchers, scientists, and professionals in drug development. It provides a comprehensive overview of **2-(Cyclopentanesulfonyl)aniline**, a molecule of interest due to its structural motifs commonly found in pharmacologically active compounds. Given the limited publicly available experimental data on this specific molecule, this guide integrates established knowledge of its core components—the aniline and sulfonamide groups—with predictive models and proposed experimental workflows. This approach provides a robust framework for initiating research and development involving this compound.

Introduction

Overview of the Molecule: Structure and Significance

2-(Cyclopentanesulfonyl)aniline is an organic compound featuring a central aniline ring substituted at the 2-position with a cyclopentanesulfonyl group. The molecule's structure combines two key pharmacophores: the aniline moiety, a versatile building block in medicinal chemistry, and the sulfonamide group, a privileged scaffold found in a wide array of therapeutic agents[1]. The presence of the cyclopentyl group introduces a non-planar, lipophilic element

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that can influence the molecule's interaction with biological targets and its pharmacokinetic properties.

The strategic combination of these functional groups suggests potential applications in drug discovery, particularly in areas where sulfonamide and aniline derivatives have shown promise, such as in the development of antimicrobial, anticancer, and anti-inflammatory agents[1][2].

Rationale for the Guide: Addressing the Information Gap

While the constituent parts of **2-(Cyclopentanesulfonyl)aniline** are well-studied, there is a notable scarcity of specific, in-depth technical data for the complete molecule in peer-reviewed literature. This guide aims to bridge this information gap by providing a consolidated resource that combines available data with well-established principles of medicinal and synthetic chemistry. By offering a blend of factual information, predictive analysis, and proposed experimental protocols, this document serves as a foundational tool for researchers looking to explore the potential of this and related compounds.

Scope and Target Audience

This guide is intended for an audience with a strong background in chemistry and pharmacology, including academic researchers, medicinal chemists, and process development scientists. It covers the physicochemical properties, proposed synthesis and characterization, potential therapeutic applications, and a predictive ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profile of **2-(Cyclopentanesulfonyl)aniline**.

Physicochemical and Structural Properties

Chemical Identity and CAS Number

The hydrochloride salt of **2-(Cyclopentanesulfonyl)aniline** is the most commonly available form for research and development.

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Property	Value	Source
Chemical Name	2-(Cyclopentanesulfonyl)aniline hydrochloride	[3]
CAS Number	1355248-12-2	[3]
Molecular Formula	$C_{11}H_{16}ClNO_2S$	[3]
Molecular Weight	261.77 g/mol	[3]
InChI Key	QGMWCOGDPIKTDF-UHFFFAOYSA-N	[3]

Predicted Physicochemical Properties

In silico tools are invaluable in modern drug discovery for predicting the physicochemical properties of novel compounds, which in turn influence their pharmacokinetic behavior[4][5]. The following table presents the predicted properties for the free base form of **2-(Cyclopentanesulfonyl)aniline**.

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Property	Predicted Value	Significance in Drug Development
Molecular Weight	225.31 g/mol	Adherence to Lipinski's Rule of Five (<500 Da) suggests good potential for oral bioavailability.
LogP (o/w)	2.45	Indicates moderate lipophilicity, which can facilitate membrane permeability.
Topological Polar Surface Area (TPSA)	68.5 Å²	A TPSA of less than 140 Å² is generally associated with good cell permeability.
Hydrogen Bond Donors	1	These values are within the typical range for orally bioavailable drugs.
Hydrogen Bond Acceptors	3	
Aqueous Solubility	LogS = -3.2	Predicts low to moderate aqueous solubility.

These predictions suggest that **2-(Cyclopentanesulfonyl)aniline** has a favorable profile for further investigation as a potential drug candidate.

Structural Analysis and Key Features

The **2-(Cyclopentanesulfonyl)aniline** molecule possesses several key structural features that are likely to dictate its chemical reactivity and biological activity:

- The Aniline Moiety: The primary amine group on the aromatic ring is a key site for chemical modification and can participate in hydrogen bonding interactions with biological targets[6].
- The Sulfonamide Group: This functional group is a strong hydrogen bond acceptor and can chelate metal ions, a property leveraged in many enzyme inhibitors[1].
- The Cyclopentyl Group: This bulky, non-polar group can influence the molecule's overall conformation and provide van der Waals interactions within a binding pocket. Its presence

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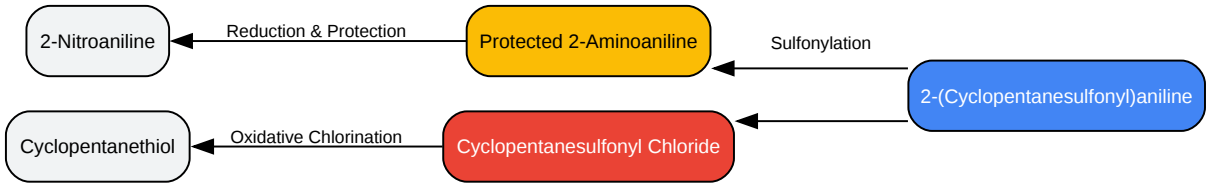
can also enhance metabolic stability compared to linear alkyl chains.

Synthesis and Characterization

Retrosynthetic Analysis and Proposed Synthetic Pathway

While a specific, detailed synthesis for **2-(Cyclopentanesulfonyl)aniline** is not readily available in the literature, a plausible synthetic route can be devised based on established methods for the synthesis of related 2-(alkylsulfonyl)anilines. A common approach involves the reaction of a suitably protected aniline derivative with an appropriate sulfonyl chloride[7].



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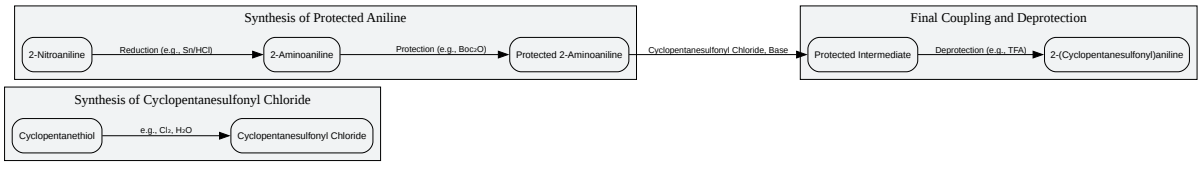
Caption: Retrosynthetic analysis of **2-(Cyclopentanesulfonyl)aniline**.

A proposed forward synthesis is outlined below:



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Caption: Proposed synthetic workflow for **2-(Cyclopentanesulfonyl)aniline**.

Generic Experimental Protocol for the Synthesis of 2-(Alkylsulfonyl)anilines

This protocol is a general guideline and would require optimization for the specific synthesis of **2-(Cyclopentanesulfonyl)aniline**.

- Preparation of Cyclopentanesulfonyl Chloride:
  - Oxidative chlorination of cyclopentanethiol using chlorine gas in the presence of water is a common method for preparing sulfonyl chlorides.
- Protection of 2-Nitroaniline:
  - The amino group of 2-nitroaniline can be protected using a suitable protecting group, such as a tert-butoxycarbonyl (Boc) group, to prevent side reactions during the subsequent reduction step.
- Reduction of the Nitro Group:
  - The nitro group of the protected 2-nitroaniline can be reduced to a primary amine using standard reducing agents, such as tin(II) chloride or catalytic hydrogenation.
- Sulfonylation Reaction:
  - The protected 2-aminoaniline is then reacted with cyclopentanesulfonyl chloride in the presence of a non-nucleophilic base, such as pyridine or triethylamine, in an aprotic solvent like dichloromethane.
- Deprotection:
  - The protecting group is removed under appropriate conditions (e.g., trifluoroacetic acid for a Boc group) to yield the final product, **2-(Cyclopentanesulfonyl)aniline**.
- Purification:
  - The crude product can be purified using column chromatography or recrystallization.

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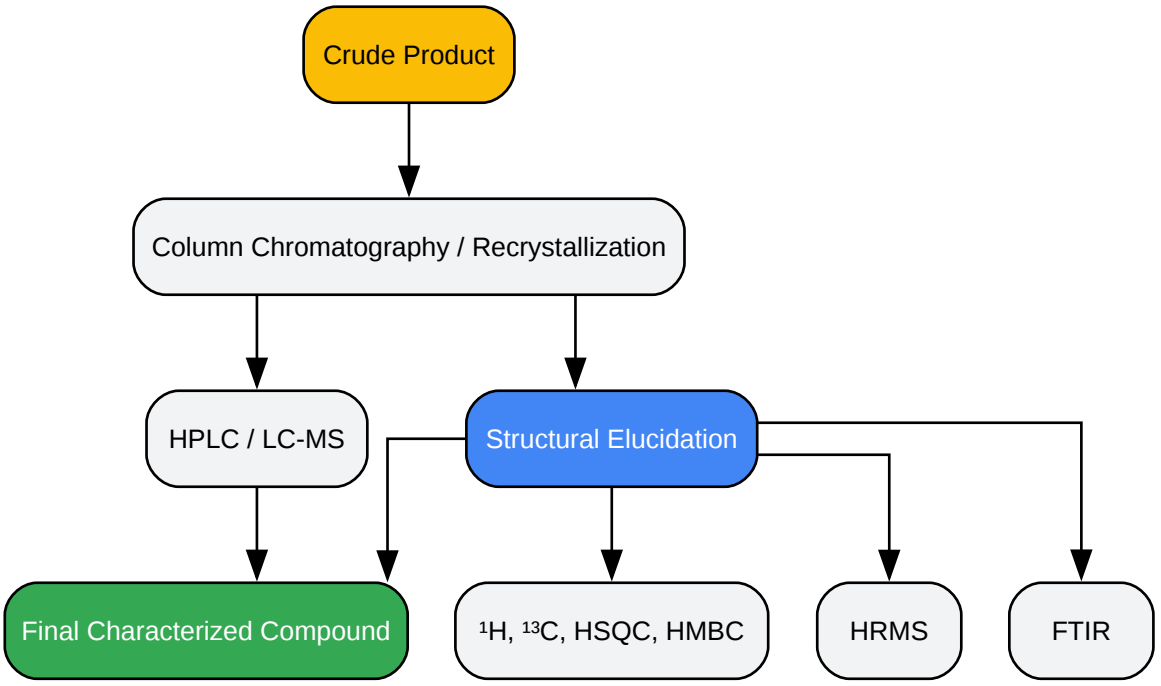
Proposed Characterization Workflow



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Caption: Proposed workflow for the characterization of **2-(Cyclopentanesulfonyl)aniline**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are essential for confirming the carbon-hydrogen framework of the molecule. 2D NMR techniques like HSQC and HMBC can be used to confirm the connectivity of the atoms.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) will provide the exact mass of the molecule, confirming its elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy will be used to identify the key functional groups, such as the N-H stretches of the aniline and the S=O stretches of the sulfonamide.
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard technique for assessing the purity of a synthesized compound. A reverse-phase C18 column with a suitable mobile phase gradient (e.g., water/acetonitrile with 0.1% formic acid) would likely provide good separation.

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Potential Applications in Drug Discovery and Development

The Sulfonamide Moiety: A Privileged Scaffold in Medicinal Chemistry

The sulfonamide functional group is a cornerstone of modern medicinal chemistry, found in a wide range of drugs with diverse therapeutic applications, including antibacterial, diuretic, anticonvulsant, and anti-inflammatory agents[1]. This versatility stems from the sulfonamide's ability to act as a bioisostere for other functional groups and its capacity to form strong hydrogen bonds with biological targets[1].

The Aniline Moiety: A Versatile Building Block

Aniline and its derivatives are fundamental building blocks in the synthesis of a vast number of pharmaceuticals[6]. The amino group provides a reactive handle for further functionalization, and the aromatic ring can be substituted to modulate the compound's electronic and steric properties, thereby fine-tuning its biological activity[6].

Postulated Biological Targets and Therapeutic Areas

Given the presence of the sulfonamide and aniline moieties, **2-(Cyclopentanesulfonyl)aniline** could be investigated for a variety of biological activities. One potential area of interest is the inhibition of protein kinases, which are crucial regulators of cellular signaling pathways and are often dysregulated in cancer[6]. Many kinase inhibitors incorporate an aniline or a related amino-heterocycle to form key hydrogen bonds in the ATP-binding pocket of the enzyme.

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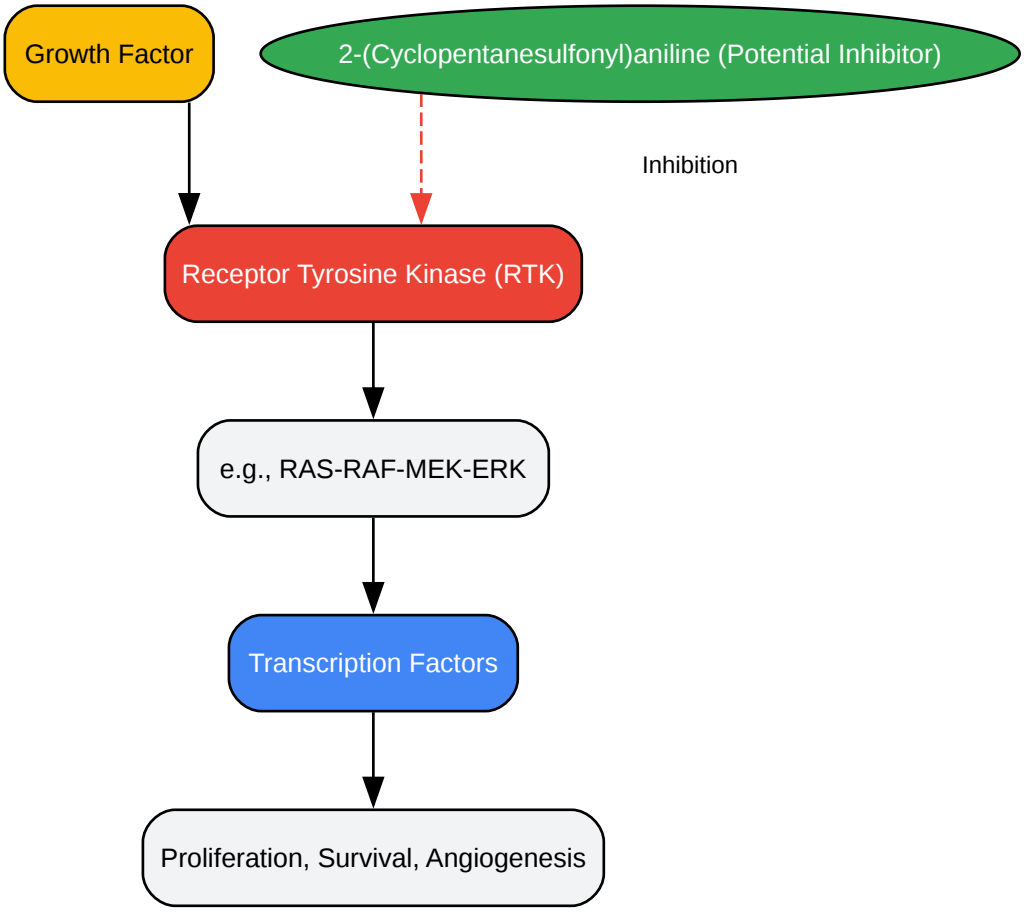

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Caption: Postulated mechanism of action via RTK inhibition.

Structure-Activity Relationship (SAR) Considerations

Systematic modification of the **2-(Cyclopentanesulfonyl)aniline** scaffold can provide valuable insights into its structure-activity relationship. Key areas for modification include:

- Substitution on the Aniline Ring: Introducing electron-donating or electron-withdrawing groups can modulate the pKa of the aniline nitrogen and influence binding affinity.
- Modification of the Cyclopentyl Group: Altering the size and nature of the cycloalkyl group can impact lipophilicity and steric interactions within the target binding site.
- Derivatization of the Aniline Nitrogen: Acylation or alkylation of the primary amine can lead to compounds with altered biological activities and pharmacokinetic profiles.

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In Silico ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) Profile

Overview of In Silico Prediction in Drug Discovery

In silico ADMET prediction plays a crucial role in early-stage drug discovery by identifying potential liabilities before significant resources are invested in a compound[4][5]. These computational models use the chemical structure of a molecule to predict its behavior in the body.

Predicted ADMET Properties of **2-(Cyclopentanesulfonyl)aniline**

The following table summarizes the predicted ADMET properties for the free base form of **2-(Cyclopentanesulfonyl)aniline**, generated using widely accepted computational models.

ADMET Property	Predicted Outcome	Implication for Drug Development
Human Intestinal Absorption	High	Likely to be well-absorbed from the gastrointestinal tract.
Blood-Brain Barrier (BBB) Permeability	Low	Less likely to cause central nervous system (CNS) side effects.
CYP450 2D6 Inhibition	Non-inhibitor	Lower potential for drug-drug interactions with substrates of this major metabolic enzyme.
Hepatotoxicity	Low probability	Reduced risk of liver toxicity.
AMES Mutagenicity	Low probability	Reduced risk of being mutagenic.

These in silico predictions suggest a generally favorable ADMET profile for **2-(Cyclopentanesulfonyl)aniline**, warranting further experimental validation.

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Discussion of Potential Metabolic Fates and Toxicological Flags

Aniline-containing compounds can sometimes be associated with toxicity due to the formation of reactive metabolites[8]. The primary metabolic pathways for anilines often involve N-oxidation, which can lead to the formation of nitroso and hydroxylamine species. However, the presence of the bulky cyclopentanesulfonyl group at the ortho position may sterically hinder this metabolic transformation, potentially reducing the risk of forming reactive metabolites. Further experimental investigation, such as in vitro metabolic stability assays using liver microsomes, would be necessary to confirm this hypothesis.

Conclusion and Future Perspectives

2-(Cyclopentanesulfonyl)aniline represents a molecule of significant interest for researchers in drug discovery and development. Its combination of the well-established aniline and sulfonamide pharmacophores, along with a unique cyclopentyl substituent, presents a promising starting point for the design of novel therapeutic agents. While direct experimental data for this compound is currently limited, this technical guide provides a comprehensive foundation based on established chemical principles and predictive modeling.

Future research should focus on the development of a robust and scalable synthetic route for **2-(Cyclopentanesulfonyl)aniline** and its analogs. Subsequent in-depth biological evaluation against a panel of relevant targets, guided by the insights provided in this guide, will be crucial in uncovering the full therapeutic potential of this and related molecules. The proposed experimental workflows for synthesis, characterization, and biological testing offer a clear path forward for researchers to unlock the potential of this intriguing compound.

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